

A Spectroscopic Guide to Cinnamoyl Chloride: From Data Acquisition to Structural Elucidation

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Compound of Interest

Compound Name: Cinnamoyl chloride

CAS No.: 102-92-1

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Introduction: The Molecular Portrait of a Versatile Reagent

Cinnamoyl chloride, with its characteristic aromatic and reactive acyl chloride functionalities, is a cornerstone reagent in organic synthesis, finding applications in the pharmaceutical and fragrance industries.^[1] Its utility in creating complex molecules necessitates a profound understanding of its structural integrity and purity. This technical guide provides an in-depth analysis of the spectral data of **trans-cinnamoyl chloride**, offering researchers and drug development professionals a comprehensive resource for its characterization. We will delve into the nuances of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), presenting not just the data, but the scientific rationale behind the spectral interpretations and the experimental methodologies.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton Environment

Proton NMR spectroscopy provides a detailed map of the hydrogen atoms within a molecule, revealing their chemical environment, connectivity, and stereochemistry. For **cinnamoyl chloride**, the ^1H NMR spectrum is a definitive fingerprint of its structure.

^1H NMR Spectral Data Summary

The following table summarizes the typical ^1H NMR spectral data for trans--**cinnamoyl chloride**, acquired in deuterated chloroform (CDCl_3) as the solvent.

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-7 (Olefinic)	~ 7.82	Doublet (d)	~ 15.7
H-2, H-6 (Aromatic)	$\sim 7.78 - 7.24$	Multiplet (m)	-
H-3, H-4, H-5 (Aromatic)	$\sim 7.78 - 7.24$	Multiplet (m)	-
H-8 (Olefinic)	~ 6.64	Doublet (d)	~ 15.7

Note: The exact chemical shifts can vary slightly depending on the solvent and the concentration.

Expert Interpretation of the ^1H NMR Spectrum

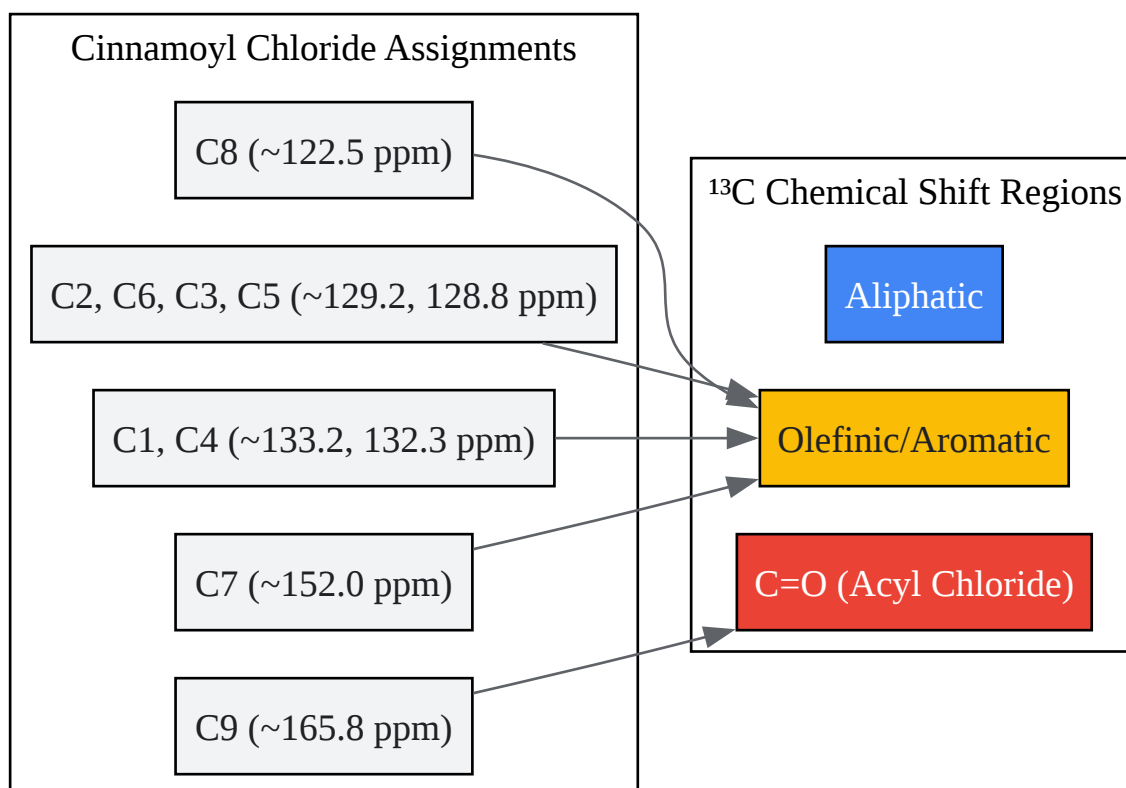
The ^1H NMR spectrum of **cinnamoyl chloride** is rich with information that confirms its structure.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- The Aromatic Region (δ 7.24-7.78 ppm): The multiplet in this region corresponds to the five protons of the phenyl group. The protons closer to the electron-withdrawing acryloyl group (H-2 and H-6) are expected to be deshielded and resonate at the downfield end of this range, while the H-3, H-4, and H-5 protons will be found more upfield.
- The Olefinic Protons (δ 6.64 and 7.82 ppm): The two doublets in the olefinic region are characteristic of the vinyl protons. The large coupling constant of approximately 15.7 Hz is a definitive indicator of a trans configuration of the double bond. The downfield shift of H-7 (δ

~7.82 ppm) is attributed to its proximity to the deshielding carbonyl group of the acyl chloride. H-8 (δ ~6.64 ppm), being further from the carbonyl, resonates at a higher field.

The causality behind these shifts lies in the electronic environment of each proton. The electronegative oxygen and chlorine atoms of the acyl chloride group, along with the aromatic ring, create distinct magnetic environments that are reflected in the chemical shifts.

Visualizing ^1H NMR Assignments



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Caption: Correlation of **cinnamoyl chloride** carbons to ^{13}C NMR chemical shift regions.

Protocol for ^{13}C NMR Data Acquisition

- Sample Preparation:
 - Prepare a more concentrated sample than for ^1H NMR (e.g., 20-50 mg in ~0.6 mL of CDCl_3) due to the lower natural abundance of ^{13}C . [5]2. Instrument Setup:

- Follow the same locking and shimming procedure as for ^1H NMR.
- Data Acquisition:
 - Set the spectral width to encompass all expected carbon signals (e.g., 0-200 ppm).
 - Employ broadband proton decoupling to simplify the spectrum to singlets.
 - Use a sufficient number of scans to obtain a good signal-to-noise ratio (this can range from several hundred to several thousand scans).
 - A relaxation delay is crucial for quantitative analysis, though often shortened in routine spectra.
- Data Processing:
 - Similar to ^1H NMR, perform Fourier transformation, phasing, and referencing (TMS at 0.00 ppm).

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

IR Spectral Data Summary

The following table highlights the key IR absorption bands for **cinnamoyl chloride**.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
~ 3060	C-H stretch	Aromatic & Vinylic
~ 1765	C=O stretch	Acyl Chloride
~ 1620	C=C stretch	Alkene
~ 1575, 1495	C=C stretch	Aromatic Ring
~ 975	C-H bend	trans-Alkene
~ 760, 690	C-H bend	Monosubstituted Benzene

Expert Interpretation of the IR Spectrum

The IR spectrum of **cinnamoyl chloride** provides clear evidence for its key functional groups.

- **C=O Stretch (~1765 cm⁻¹):** The strong absorption at a high wavenumber is highly characteristic of the carbonyl group in an acyl chloride. [6]The electronegativity of the chlorine atom increases the frequency of the C=O stretch compared to ketones or esters.
- **C=C Stretches (~1620, 1575, 1495 cm⁻¹):** The absorption around 1620 cm⁻¹ is due to the stretching of the carbon-carbon double bond of the alkene. The bands at approximately 1575 and 1495 cm⁻¹ are characteristic of the C=C stretching vibrations within the aromatic ring.
- **trans-Alkene C-H Bend (~975 cm⁻¹):** The strong absorption around 975 cm⁻¹ is a hallmark of the out-of-plane bending of the C-H bonds on a trans-disubstituted alkene, corroborating the stereochemistry determined by ¹H NMR.
- **Aromatic C-H Bends (~760, 690 cm⁻¹):** These strong absorptions are characteristic of the out-of-plane C-H bending vibrations of a monosubstituted benzene ring.

Protocol for Liquid Sample FT-IR Analysis (ATR Method)

- Instrument Preparation:
 - Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
 - Acquire a background spectrum of the clean, empty ATR crystal.

- Sample Analysis:
 - Place a small drop of liquid **cinnamoyl chloride** onto the ATR crystal.
 - Acquire the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
- Cleaning:
 - Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) to prevent cross-contamination. [7]

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers insights into its structure through the analysis of its fragmentation pattern.

Mass Spectrometry Data Summary (Electron Ionization)

m/z (mass-to-charge ratio)	Proposed Fragment	Significance
166/168	$[\text{C}_9\text{H}_7\text{ClO}]^+$	Molecular Ion (M^+)
131	$[\text{C}_9\text{H}_7\text{O}]^+$	$\text{M}^+ - \text{Cl}$
103	$[\text{C}_7\text{H}_7]^+$	$[\text{C}_9\text{H}_7\text{O}]^+ - \text{CO}$
77	$[\text{C}_6\text{H}_5]^+$	Phenyl Cation

Expert Interpretation of the Mass Spectrum

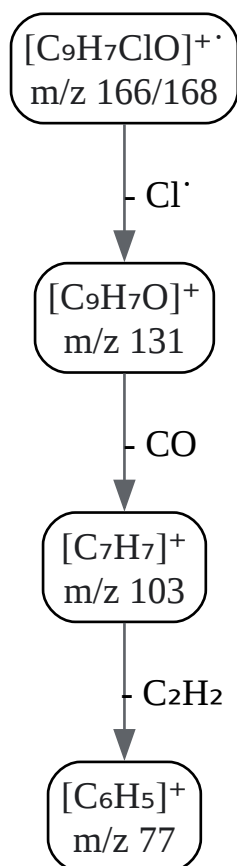
The electron ionization (EI) mass spectrum of **cinnamoyl chloride** exhibits a characteristic fragmentation pattern that confirms its structure. [8]

- Molecular Ion (m/z 166/168): The presence of a pair of peaks for the molecular ion, with an approximate 3:1 intensity ratio, is indicative of the presence of a single chlorine atom (due to

the natural abundance of the ^{35}Cl and ^{37}Cl isotopes). This confirms the molecular formula $\text{C}_9\text{H}_7\text{ClO}$.

- Loss of Chlorine (m/z 131): The base peak at m/z 131 corresponds to the loss of a chlorine radical from the molecular ion, forming the stable cinnamoyl cation. This is a very common fragmentation pathway for acyl chlorides.
- Loss of Carbon Monoxide (m/z 103): Subsequent loss of a neutral carbon monoxide molecule from the cinnamoyl cation results in the formation of the styryl cation at m/z 103.
- Phenyl Cation (m/z 77): The peak at m/z 77 is characteristic of the phenyl cation, arising from further fragmentation.

Visualizing the Fragmentation Pathway



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Caption: Proposed electron ionization fragmentation pathway for **cinnamoyl chloride**.

Protocol for Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction:
 - Introduce a small amount of **cinnamoyl chloride** into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC).
- Ionization:
 - Bombard the sample molecules with high-energy electrons (typically 70 eV) in the ion source. [9][10] This will cause ionization and fragmentation.
- Mass Analysis:
 - Accelerate the resulting ions into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection:
 - Detect the separated ions to generate the mass spectrum.

Conclusion: A Unified Spectroscopic Picture

The complementary nature of ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry provides a robust and unequivocal characterization of **cinnamoyl chloride**. Each technique offers a unique piece of the structural puzzle: ^1H NMR details the proton environment and stereochemistry, ^{13}C NMR maps the carbon backbone, IR spectroscopy identifies the key functional groups, and mass spectrometry confirms the molecular weight and fragmentation pattern. By understanding and skillfully applying these analytical techniques, researchers can confidently verify the identity, purity, and structure of this vital chemical intermediate, ensuring the integrity of their synthetic endeavors.

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